

Proper Disposal of Tenovin-1: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Tenovin-1

Cat. No.: B1683892

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Ensuring laboratory safety and environmental responsibility is paramount when handling chemical compounds. This document provides essential, step-by-step guidance for the proper disposal of **Tenovin-1**, a SIRT1/SIRT2 inhibitor and p53 activator commonly used in research.

Adherence to these procedures is critical to mitigate risks to personnel and the environment, as **Tenovin-1** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1].

Immediate Safety and Handling Precautions

Before beginning any disposal process, ensure you are wearing appropriate Personal Protective Equipment (PPE), including safety glasses, gloves, and a lab coat. Handle **Tenovin-1** in a well-ventilated area to avoid inhalation of dust or aerosols[1]. In case of accidental exposure, follow these first aid measures:

- **Eye Contact:** Immediately flush eyes with large amounts of water, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Continue to rinse for at least 15 minutes and seek medical attention.
- **Skin Contact:** Flush skin with plenty of water after removing contaminated clothing. Wash clothing before reuse.
- **Inhalation:** Move the exposed person to fresh air. If not breathing, if breathing is irregular, or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel.

- Ingestion: Wash out the mouth with water. Do not induce vomiting unless directed to do so by medical personnel. Seek immediate medical attention[1].

Step-by-Step Disposal Protocol for Tenovin-1

The primary directive for **Tenovin-1** disposal is to treat it as hazardous chemical waste. It must not be disposed of in the regular trash or down the drain.

- Waste Collection:
 - Collect all **Tenovin-1** waste, including unused or expired product, contaminated consumables (e.g., pipette tips, vials), and spill cleanup materials, in a designated and clearly labeled hazardous waste container.
 - Ensure the container is compatible with the chemical and is tightly sealed to prevent leaks or spills.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," "**Tenovin-1**," and the appropriate hazard pictograms (e.g., harmful, environmental hazard).
- Storage:
 - Store the waste container in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials such as strong acids, strong alkalis, and strong oxidizing or reducing agents[1].
- Disposal:
 - The final and most critical step is to arrange for the disposal of the container through an approved and licensed hazardous waste disposal company[1]. Contact your institution's Environmental Health and Safety (EHS) department to coordinate a pickup. They will ensure the waste is transported and disposed of in compliance with all local, state, and federal regulations.
 - Avoid any release into the environment. Spills should be collected and treated as hazardous waste[1].

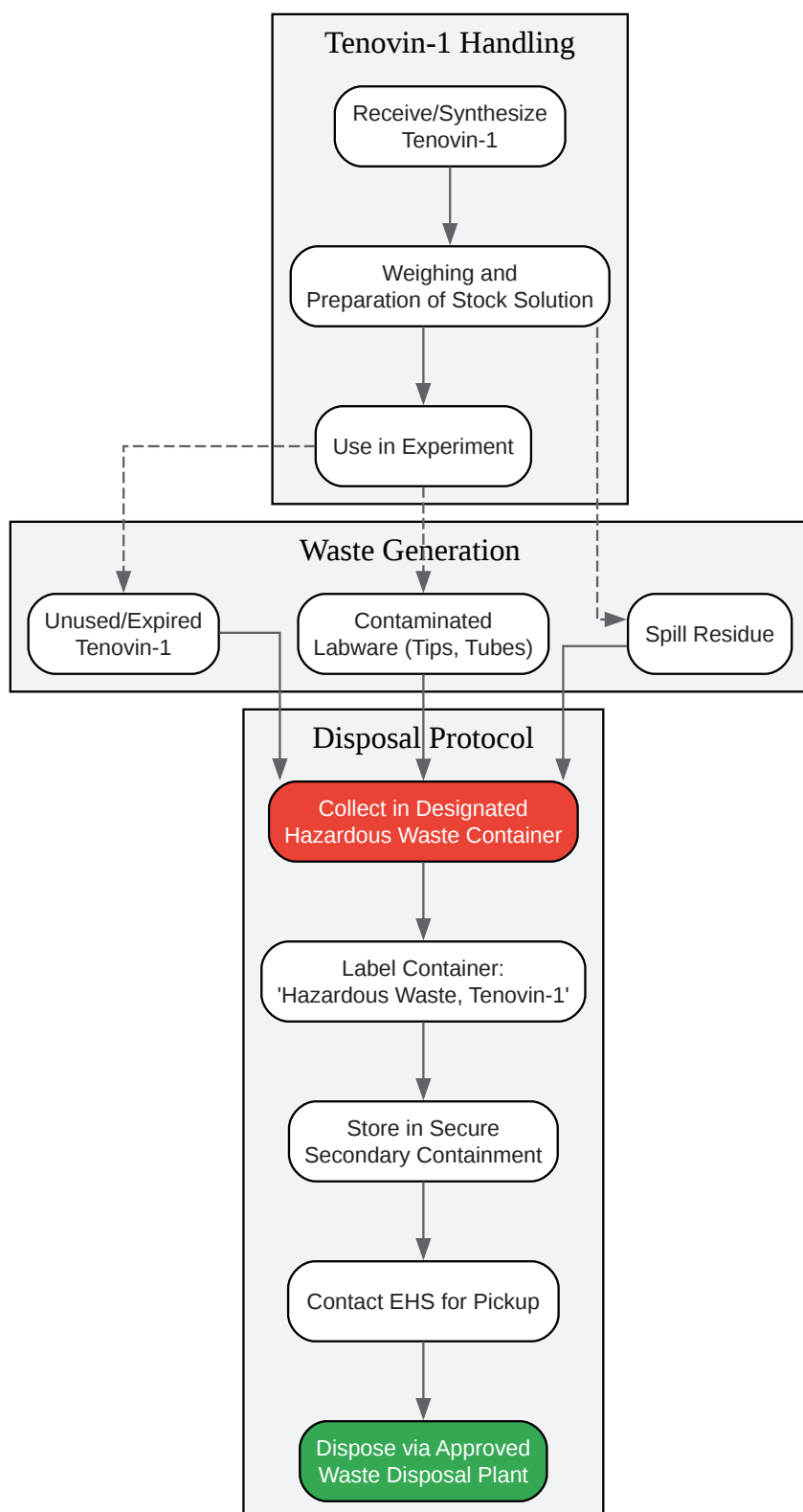
Quantitative Data for Tenovin-1

The following table summarizes key quantitative data for **Tenovin-1**, which is essential for safe handling and experimental design.

Property	Value	Source(s)
Molecular Formula	C ₂₀ H ₂₃ N ₃ O ₂ S	[1][2][3][4][5]
Molecular Weight	369.48 g/mol	[1][2][5][6]
Solubility	DMSO: ≥15 mg/mL (with gentle warming), 74 mg/ml (200 mM), 5 mg/mL, 0.25 mg/ml	[2][3][5][7]
DMF: 0.50 mg/ml, 0.25 mg/ml	[2][4]	
15% Captisol: 15 mg/ml	[3]	
Storage Temperature	2-8°C (Solid)	
-20°C (Powder)	[1]	
-80°C (in solvent)	[1]	
Stability	≥ 4 years (as supplied)	[4]
Solutions in DMSO may be stored at -20°C for up to 3 months	[2]	

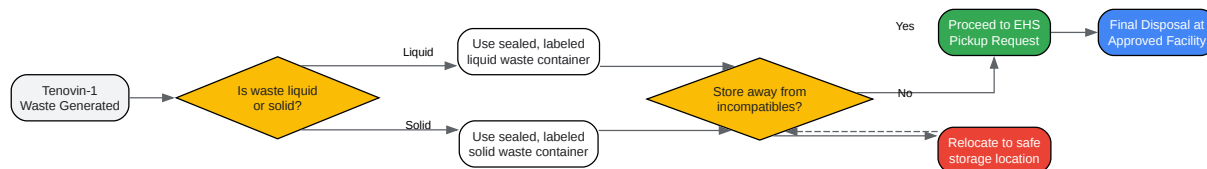
Experimental Workflow & Disposal Pathway

The following diagrams illustrate the logical workflow for handling and disposing of **Tenovin-1** in a laboratory setting.



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Caption: Workflow for handling and disposal of **Tenovin-1**.



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Caption: Decision pathway for **Tenovin-1** waste segregation and disposal.

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